

A Comparative Environmental Risk Profile: Captafol vs. Chlorothalonil

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Captafol

Cat. No.: B1668290

[Get Quote](#)

The fungicides **Captafol** and Chlorothalonil, both broad-spectrum agents once widely used in agriculture, are now under intense scrutiny due to their significant environmental and health impacts. While both chemicals are effective at controlling a range of fungal diseases, their distinct toxicological profiles and environmental fates have led to divergent regulatory statuses. **Captafol** has been banned in many countries due to its classification as a probable human carcinogen, whereas Chlorothalonil remains in use in some regions, albeit with increasing restrictions. This guide provides a detailed comparison of the environmental impact of these two fungicides, supported by experimental data, to inform researchers, scientists, and drug development professionals.

Physicochemical and Toxicological Properties

A comparative summary of the key physicochemical and toxicological properties of **Captafol** and Chlorothalonil is presented in Table 1. Both fungicides exhibit low water solubility, which influences their environmental distribution. However, their toxicity profiles differ significantly, particularly concerning their effects on aquatic organisms and their carcinogenic potential.

Property	Captafol	Chlorothalonil
Chemical Class	Phthalimide	Organochlorine
Water Solubility	Low	Low (less than 1 mg/L)[1]
Acute Oral LD50 (Rat)	2500-6780 mg/kg[2][3]	>10,000 mg/kg[4]
Acute Dermal LD50 (Rabbit)	15,400 mg/kg[3]	>10,000 mg/kg[4]
Carcinogenicity	Group 2A: Probably carcinogenic to humans (IARC)[5]	Group 2B: Possibly carcinogenic to humans (IARC)[6]
Regulatory Status	Banned in many countries, including the United States and the European Union[7]	Use restricted in many countries; banned in the European Union[8]

Environmental Fate and Persistence

The persistence and mobility of a pesticide in the environment are critical factors in determining its long-term impact. Both **Captafol** and Chlorothalonil exhibit moderate persistence in soil, but their degradation pathways and the properties of their metabolites differ.

Captafol is not considered persistent in soil or water systems.[9] Its half-life in soil is reported to be less than 11 days.[10] Degradation in plants and animals occurs through hydrolytic cleavage.[11]

Chlorothalonil is moderately persistent in the environment, with a soil half-life of 1 to 2 months.[12][13] It is not expected to leach significantly into groundwater due to its tendency to bind to soil.[14][15] However, its primary degradation product, 4-hydroxy-2,5,6-trichloroisophthalonitrile (also known as SDS-3701), is more persistent and mobile than the parent compound.[16][17] [18] This metabolite has been detected in groundwater.[1]

Environmental Compartment	Captafol	Chlorothalonil
Soil Half-life	< 3 to 8 days in various soil types[2][11]	1 to 2 months[12][13]; can be shorter (<1-3.5 days) in specific conditions[19][20]
Aquatic Half-life	Information not readily available	<2 hours in water/sediment systems, but residues can persist[12][13]
Bioaccumulation	Not expected to bioaccumulate[9]	Low bioaccumulation potential[14], but can bioaccumulate in fish[18]
Mobility in Soil	Does not leach from basic soils[2][11]	Slightly to hardly mobile[1]

Ecotoxicity

The impact of **Captafol** and Chlorothalonil on non-target organisms is a significant concern. Both fungicides are toxic to aquatic life, but Chlorothalonil is generally considered more toxic to these organisms.

Captafol is classified as toxic to fish and moderately to very highly toxic to freshwater invertebrates.[11] It is considered non-toxic to bees.[11]

Chlorothalonil is highly toxic to fish and aquatic invertebrates.[4][6][21] It has also been shown to be lethal to frogs at low concentrations.[6][8] While considered moderately toxic to birds and honeybees,[14] some studies suggest it can make bees more vulnerable to pathogens.[6]

Organism	Captafol	Chlorothalonil
Fish (96-hr LC50)	0.027 - 0.190 ppm (Rainbow Trout)[2][11]	0.25 mg/L (Rainbow Trout)[4]
Aquatic Invertebrates (Daphnia magna 96-hr LC50)	3.34 ppm[2][11]	1.8 µg/l (immobilization)[12][13]
Birds (LD50)	>2,510 ppm[2][11]	5000 mg/kg (Mallard duck)[4]
Bees	Non-toxic[11]	Moderately toxic[14]

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate assessment of the environmental impact of pesticides. The following outlines standard protocols for key environmental fate and ecotoxicity studies, such as those recommended by the Organisation for Economic Co-operation and Development (OECD).

Soil Degradation (Aerobic and Anaerobic)

- Guideline: OECD 307
- Methodology: The test substance, typically radiolabeled, is applied to soil samples. These samples are then incubated under controlled aerobic or anaerobic conditions at a constant temperature and moisture level. At specified intervals, soil samples are extracted and analyzed to determine the concentration of the parent compound and its degradation products. This data is used to calculate the dissipation time for 50% of the substance (DT50). [16]

Hydrolysis as a Function of pH

- Guideline: OECD 111
- Methodology: The chemical is dissolved in sterile aqueous buffer solutions of different pH values (typically 4, 7, and 9). The solutions are incubated in the dark at a constant temperature. Samples are taken at various time points and analyzed for the concentration of

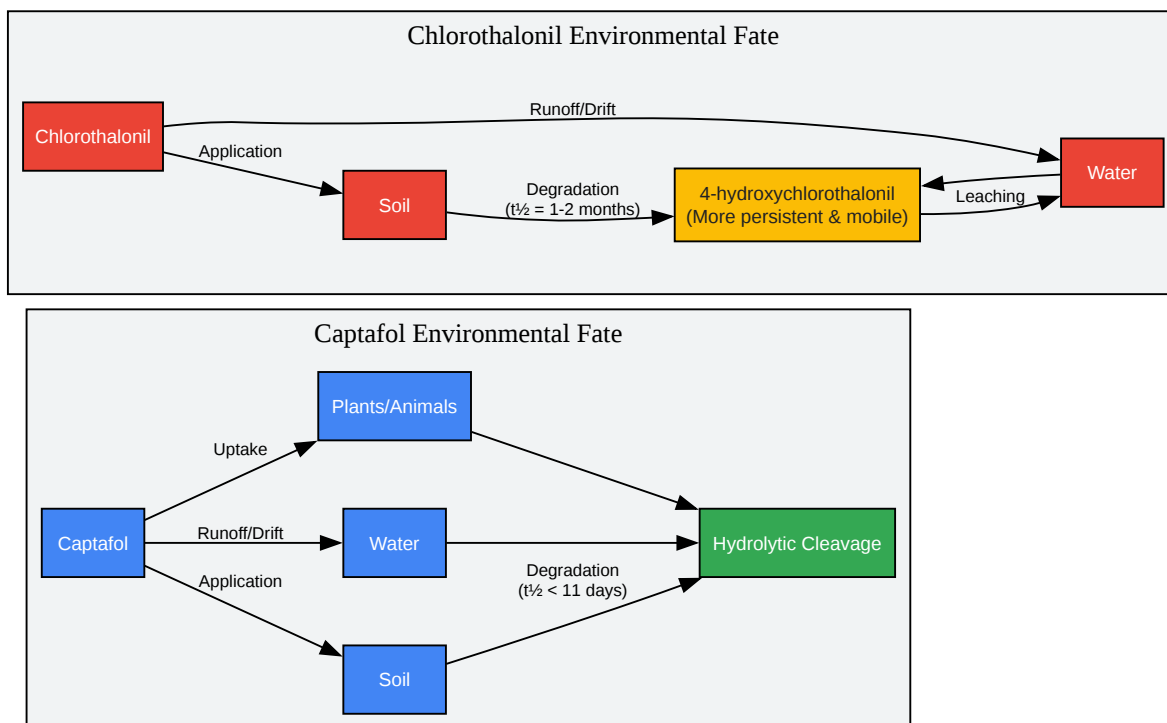
the test substance. This allows for the determination of the hydrolysis rate and half-life at different pH levels.[16]

Acute Toxicity to Fish

- Guideline: OECD 203
- Methodology: Fish are exposed to a range of concentrations of the test substance in water for 96 hours. The mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours. The LC50 (the concentration that is lethal to 50% of the test organisms) is then calculated.

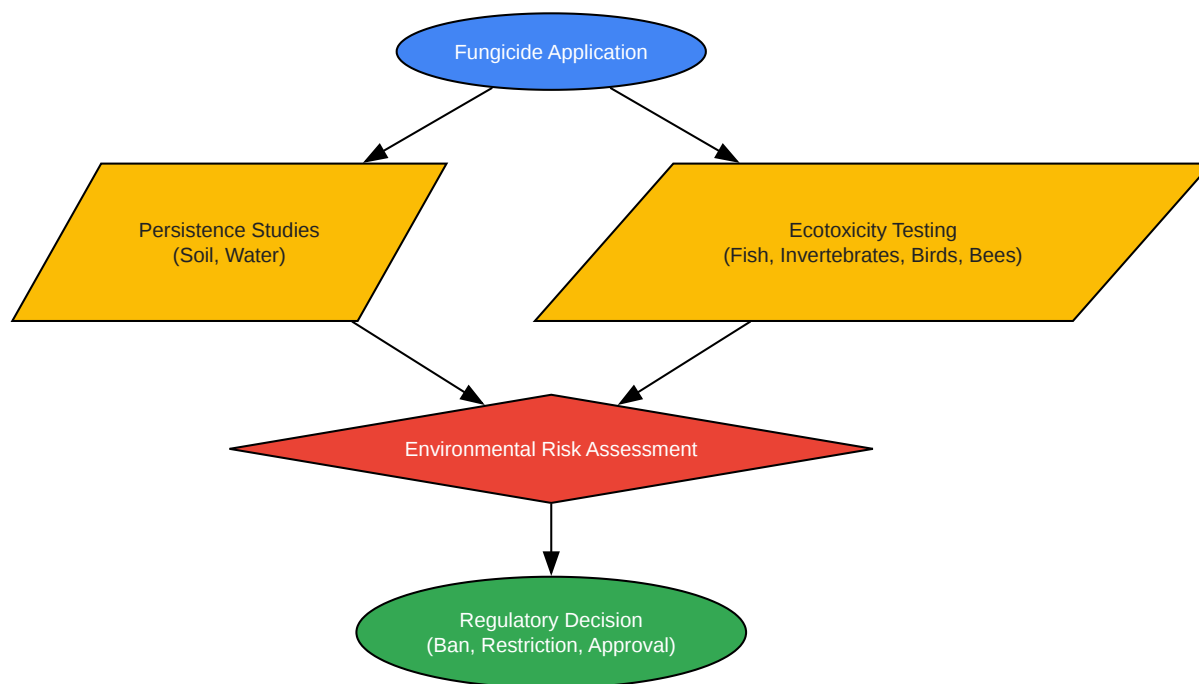
Environmental Impact and Degradation Pathways

The following diagrams illustrate the comparative environmental fate of **Captafol** and Chlorothalonil and a general workflow for assessing the environmental risk of fungicides.



[Click to download full resolution via product page](#)

Caption: Comparative environmental fate of **Captafol** and Chlorothalonil.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlorothalonil Fungicide | Minnesota Department of Agriculture [mda.state.mn.us]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. Captafol - Occupational Exposures in Insecticide Application, and Some Pesticides - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. EXTOTOXNET PIP - CHLOROTHALONIL [extotoxnet.orst.edu]
- 5. benchchem.com [benchchem.com]

- 6. Chlorothalonil - Wikipedia [en.wikipedia.org]
- 7. Captafol - Wikipedia [en.wikipedia.org]
- 8. beyondpesticides.org [beyondpesticides.org]
- 9. Captafol (Ref: Ortho-5865) [sitem.herts.ac.uk]
- 10. Captafol - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. EXTOTOXNET PIP - CAPTAFOL [extotoxnet.orst.edu]
- 12. tandfonline.com [tandfonline.com]
- 13. tandfonline.com [tandfonline.com]
- 14. Chlorothalonil (Ref: DS 2787) [sitem.herts.ac.uk]
- 15. Environmental fate and toxicology of chlorothalonil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. benchchem.com [benchchem.com]
- 17. researchgate.net [researchgate.net]
- 18. The Fungicide Chlorothalonil Is Nonlinearly Associated with Corticosterone Levels, Immunity, and Mortality in Amphibians - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Accumulation and decay of chlorothalonil and selected metabolites in surface soil following foliar application to peanuts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. lib.ncfh.org [lib.ncfh.org]
- To cite this document: BenchChem. [A Comparative Environmental Risk Profile: Captafol vs. Chlorothalonil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668290#comparing-the-environmental-impact-of-captafol-and-chlorothalonil]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com